

Endogenous Function of D-Gamma-Aminobutyric Acid: A Technical Whitepaper

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Compound of Interest

Compound Name: *Dgaba*

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October 30, 2025

Executive Summary

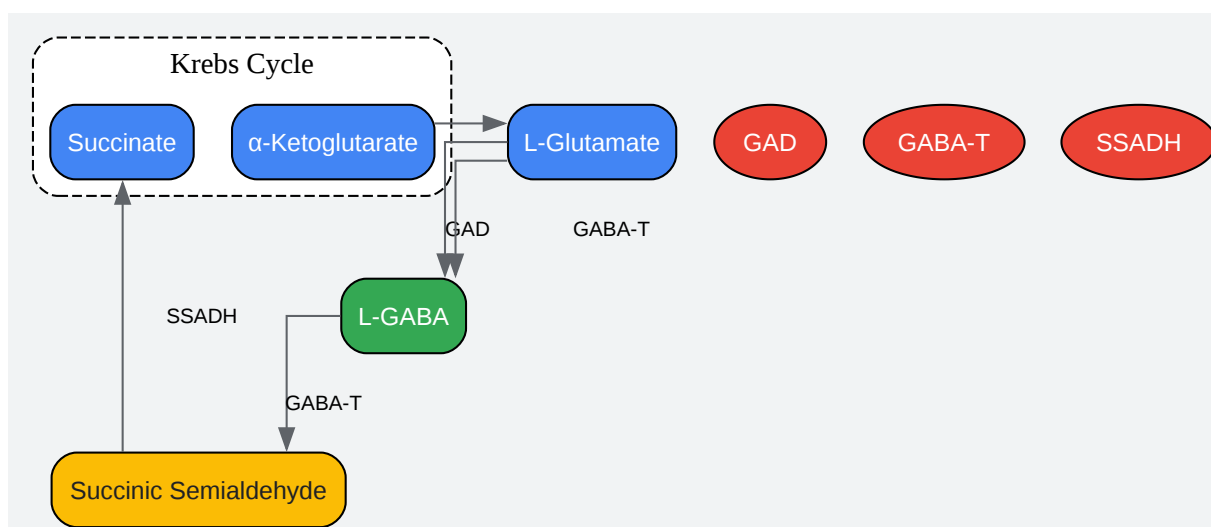
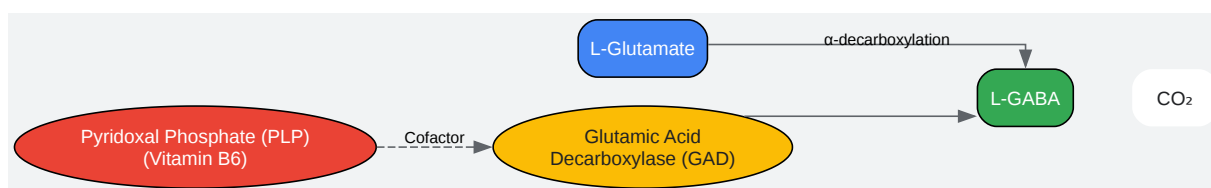
Gamma-aminobutyric acid (GABA) is the primary inhibitory neurotransmitter in the mammalian central nervous system, playing a crucial role in reducing neuronal excitability. The vast majority of scientific literature focuses on the L-stereoisomer of GABA (L-γ-aminobutyric acid), which is the naturally occurring and biologically active form. This technical guide addresses the endogenous function of the D-stereoisomer of GABA (D-γ-aminobutyric acid). A comprehensive review of existing scientific literature reveals a significant lack of evidence for the natural endogenous presence and physiological function of D-gamma-aminobutyric acid in mammals. While other D-amino acids, such as D-serine and D-aspartate, have been identified as having important roles in the nervous system, D-GABA is not among them^{[1][2]}. Therefore, this document will primarily detail the well-established endogenous functions of L-GABA as the biologically relevant isomer, while clearly noting the current knowledge gap concerning D-GABA. The provided data, protocols, and pathways are specific to L-GABA unless otherwise stated, as information on D-GABA is not available in the current body of scientific research.

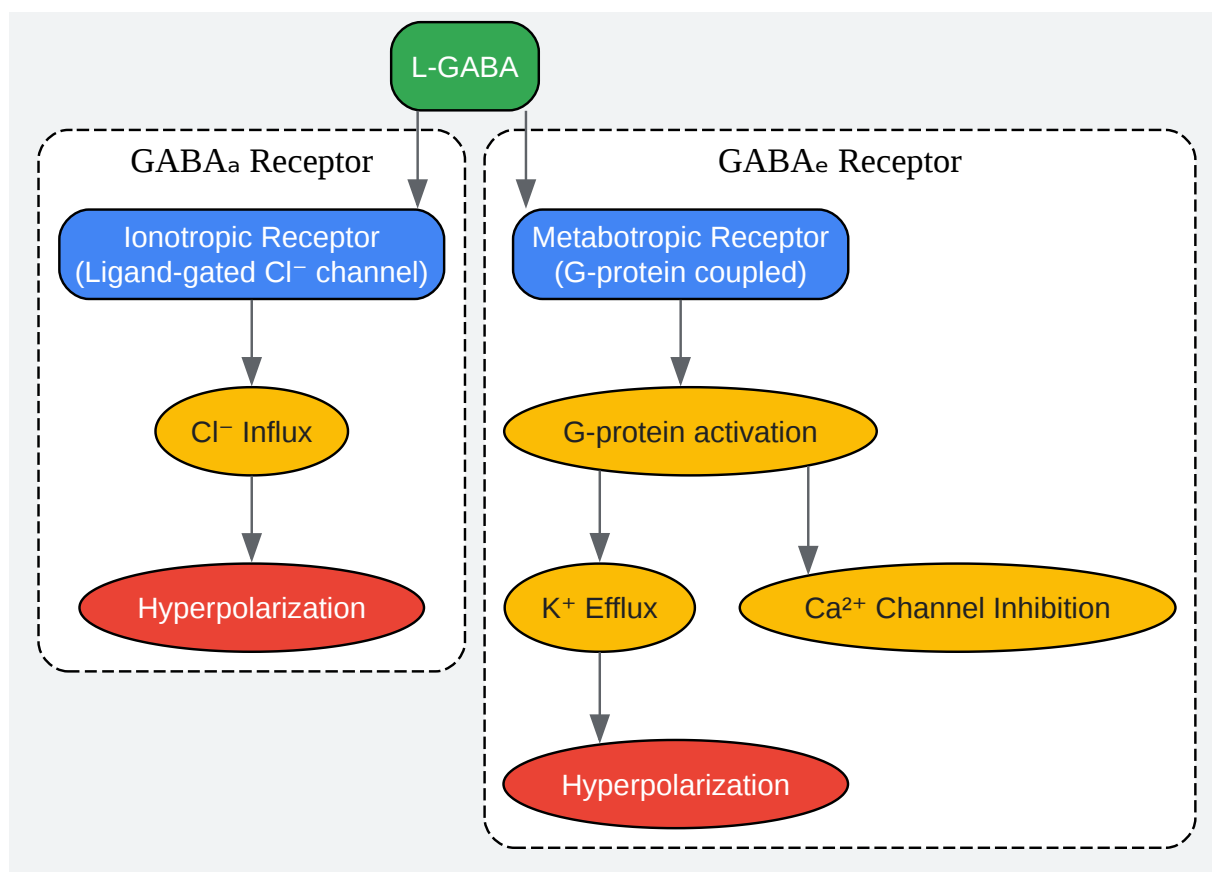
The Predominance of L-GABA in the Central Nervous System

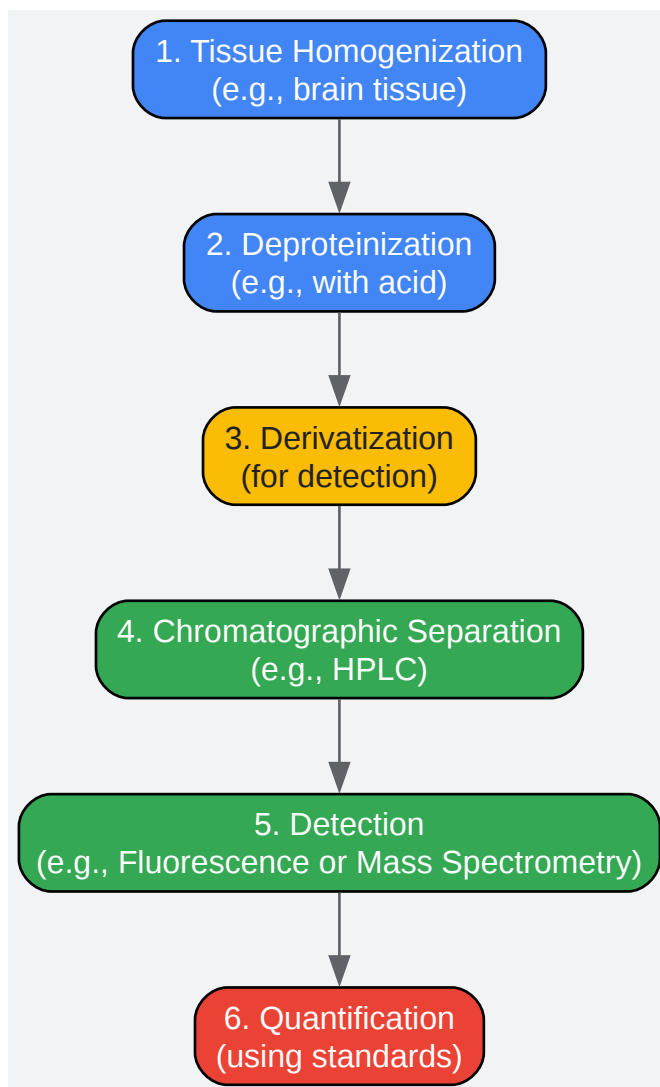
L-gamma-aminobutyric acid is a non-proteinogenic amino acid that is widely distributed among microorganisms, plants, and animals. In mammals, it functions as the main inhibitory neurotransmitter.[3] Its principal role is to reduce neuronal excitability throughout the nervous system.[4] This inhibitory effect is crucial for balancing neuronal excitation and is implicated in a wide range of physiological and psychological processes, including anxiety, sleep, and muscle tone.[5][6]

Synthesis of L-GABA

The primary route of L-GABA synthesis in the brain is through the decarboxylation of L-glutamate, a reaction catalyzed by the enzyme L-glutamic acid decarboxylase (GAD).[7][8][9] GAD requires pyridoxal phosphate (PLP), a form of vitamin B6, as a cofactor.[10] There are two isoforms of GAD, GAD65 and GAD67, which are encoded by different genes and have distinct subcellular locations and functions.[8]







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